

Application Notes and Protocols for Preparing EC359 Stock Solution in DMSO

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Compound of Interest

Compound Name: EC359

Cat. No.: B2459536

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Introduction

EC359 is a potent and selective small-molecule inhibitor of the leukemia inhibitory factor receptor (LIFR).[1][2][3] By directly interacting with LIFR, **EC359** effectively blocks the binding of its ligand, the leukemia inhibitory factor (LIF), thereby attenuating downstream oncogenic signaling pathways such as STAT3, AKT, and mTOR.[3][4][5] This inhibitory action makes **EC359** a valuable tool for research in areas like triple-negative breast cancer and other malignancies where LIFR signaling is implicated.[3][4][5] Due to its hydrophobic nature, **EC359** is sparingly soluble in aqueous solutions, necessitating the use of an organic solvent for the preparation of stock solutions. Dimethyl sulfoxide (DMSO) is a commonly used solvent for this purpose, offering high solubility for **EC359** and miscibility with aqueous cell culture media at low concentrations.[1][6]

These application notes provide a detailed protocol for the preparation, storage, and handling of **EC359** stock solutions in DMSO for in vitro and in vivo research applications.

Data Presentation

The following table summarizes the key quantitative data for **EC359** and its solution in DMSO.

Property	Value	Reference(s)
Molecular Formula	C ₃₆ H ₃₈ F ₂ O ₂	[1][2]
Molecular Weight	540.68 g/mol	[1][2]
CAS Number	2012591-09-0	[1][2]
Appearance	Light yellow to yellow solid	[1]
Solubility in DMSO	Up to 125 mg/mL (231.19 mM); sonication may be required.	[1][2]
Recommended Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Recommended Storage (in DMSO)	-20°C for 1 year; -80°C for 2 years. Aliquoting is recommended to avoid repeated freeze-thaw cycles.	[1][6]
Typical in vitro Concentration Range	0 - 100 nM	[1][2]

Experimental Protocols

Materials

- **EC359** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or clear glass vials, or polypropylene tubes
- Calibrated analytical balance
- Sterile, disposable pipette tips
- Vortex mixer

- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves (nitrile or butyl rubber).[\[7\]](#)[\[8\]](#)[\[9\]](#)

Protocol for Preparing a 10 mM EC359 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **EC359** stock solution. Adjust volumes as needed for different concentrations or volumes.

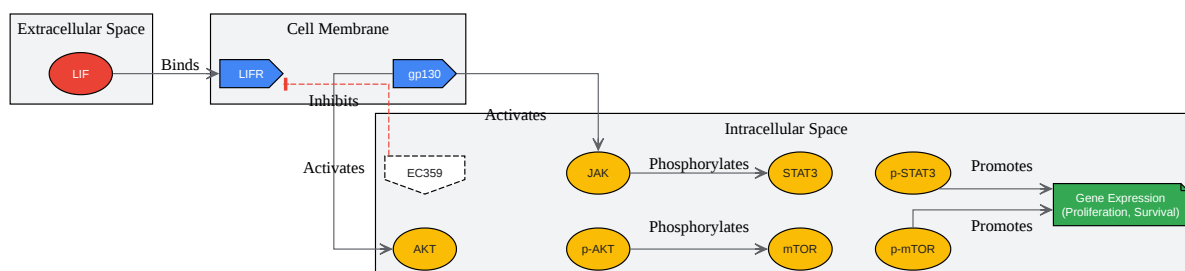
- Preparation and Safety Precautions:
 - Work in a clean, designated area, preferably in a chemical fume hood, to minimize contamination and exposure.[\[8\]](#)
 - Don appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves. [\[8\]](#)[\[9\]](#) DMSO can facilitate the absorption of other chemicals through the skin.[\[7\]](#)[\[9\]](#)
 - Ensure all glassware and equipment are clean, dry, and sterile.
- Weighing **EC359** Powder:
 - Tare a sterile vial on a calibrated analytical balance.
 - Carefully weigh 5.41 mg of **EC359** powder directly into the vial.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the vial containing the **EC359** powder.
 - Tightly cap the vial.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - Visually inspect the solution to ensure all solid particles have dissolved.

- If particles are still visible, sonicate the vial for 10-15 minutes in a water bath sonicator.[\[1\]](#)
[\[6\]](#) Gentle warming to 37°C may also aid in dissolution.[\[10\]](#)[\[11\]](#)
- Storage and Aliquoting:
 - Once the **EC359** is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials or tubes. This practice minimizes the number of freeze-thaw cycles, which can degrade the compound over time.
[\[1\]](#)[\[10\]](#)
 - Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[1\]](#)[\[6\]](#)

Protocol for Preparing Working Solutions from Stock

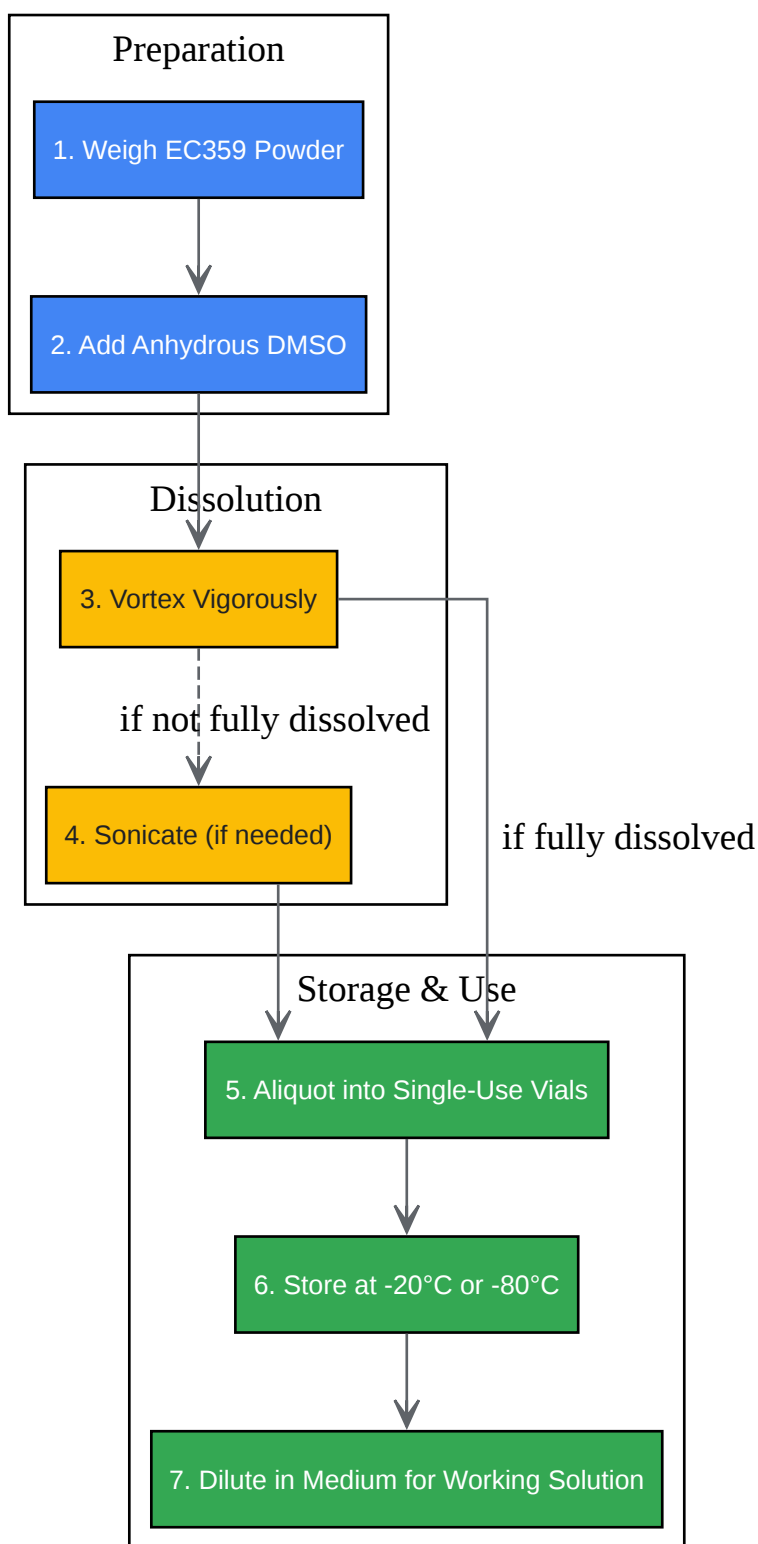
- Thawing the Stock Solution:
 - Remove a single aliquot of the **EC359** stock solution from the freezer and allow it to thaw completely at room temperature.
- Dilution in Cell Culture Medium:
 - Prepare the desired final concentration of **EC359** by diluting the stock solution into the appropriate volume of pre-warmed cell culture medium.
 - For example, to prepare 1 mL of a 100 nM working solution from a 10 mM stock solution, add 0.1 µL of the stock solution to 999.9 µL of cell culture medium.
 - It is crucial to mix the solution thoroughly by gentle pipetting or vortexing immediately after adding the DMSO stock to the aqueous medium to prevent precipitation.[\[10\]](#)
 - Note: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, to avoid solvent-induced cellular toxicity or off-target effects. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[\[12\]](#)

Visualizations



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Caption: **EC359** inhibits the LIFR signaling pathway.



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Caption: Workflow for **EC359** stock solution preparation.

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